

Ecotoxicity of Triethanolammonium-Based Compounds: A Comparative Guide

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Compound of Interest

Compound Name: Triethanolammonium

Cat. No.: B1229115

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This guide provides a comparative assessment of the ecotoxicity of **triethanolammonium**-based compounds against common alternatives. The information presented is collated from various scientific studies and standardized testing guidelines to aid in the selection of environmentally conscious materials in research and product development.

Comparative Ecotoxicity Data

The following table summarizes the acute ecotoxicity data for **triethanolammonium** compounds and their alternatives across different trophic levels. The data is presented as the concentration of the substance that causes a 50% effect (EC50 or LC50) on the test organisms over a specified period. Lower values indicate higher toxicity.

Compound	Test Organism	Trophic Level	Endpoint (Duration)	EC50/LC50 (mg/L)	Reference
Triethanolamine (TEA)	Pimephales promelas (Fathead minnow)	Fish	LC50 (96h)	11800	[1]
Daphnia magna (Water flea)	Invertebrate	EC50 (24h)	1390	[1]	
Scenedesmus subspicatus (Green algae)	Algae	EC50 (96h)	169	[1]	
Triethanolammonium Lauryl Sulfate	Data not available	[2]			
Triethanolammonium Amino Acid Salts	Lepidium sativum L. (Garden cress)	Plant	Germination Inhibition	Varies by amino acid	[3]
Monoethanolamine (MEA)	Phaeodactylum tricornutum (Diatom)	Algae	EC50	>10 - <=100	[4]
Crassostrea gigas (Pacific oyster)	Invertebrate	EC50	>10 - <=100	[4]	
Diethanolamine (DEA)	Phaeodactylum tricornutum (Diatom)	Algae	EC50	>10 - <=100	[4]
Crassostrea gigas (Pacific oyster)	Invertebrate	EC50	>10 - <=100	[4]	

Sodium Lauryl Sulfate (SLS)	Data not available	[5]
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Sodium Laureth Sulfate (SLES)	Data not available	[6]
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Note: Direct comparative studies under identical conditions are limited. The toxicity of **triethanolammonium** salts can be influenced by the counter-ion. For instance, **triethanolammonium** salts of amino acids show varying levels of phytotoxicity depending on the specific amino acid.[3]

Experimental Protocols

The ecotoxicity data presented in this guide are primarily based on standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols are widely accepted for assessing the environmental hazards of chemicals.

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effects of a substance on the growth of freshwater algae.[4][7][8][9]

- Test Organism: Commonly *Pseudokirchneriella subcapitata* or *Desmodesmus subspicatus*.
- Principle: Exponentially growing cultures of algae are exposed to various concentrations of the test substance over 72 hours.
- Endpoint: Inhibition of growth, measured as a reduction in biomass or growth rate, is determined by comparing the test cultures to control cultures. The EC50, the concentration causing a 50% reduction in growth, is calculated.
- Test Conditions:
 - Temperature: 21-24°C.[7]

- Light: Continuous, uniform illumination.[\[7\]](#)
- pH: Maintained between 6.0 and 9.0, with variation not exceeding 1.5 units during the test.
[\[7\]](#)
- Culture Medium: A nutrient-rich medium, such as the OECD standard algal medium.[\[7\]](#)
- Test Duration: 72 hours.[\[7\]](#)

OECD 202: Daphnia sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to aquatic invertebrates.[\[2\]](#)

- Test Organism: Daphnia magna (water flea).
- Principle: Young daphnids (less than 24 hours old) are exposed to a range of concentrations of the test substance for 48 hours.
- Endpoint: Immobilisation, defined as the inability to swim after gentle agitation, is recorded. The EC50, the concentration causing immobilisation in 50% of the daphnids, is determined.
- Test Conditions:
 - Temperature: 18-22°C.
 - Light: A 16-hour light and 8-hour dark cycle.
 - Medium: A defined synthetic freshwater.
 - Test Duration: 48 hours.

OECD 203: Fish, Acute Toxicity Test

This test evaluates the acute lethal toxicity of a substance to fish.[\[2\]](#)

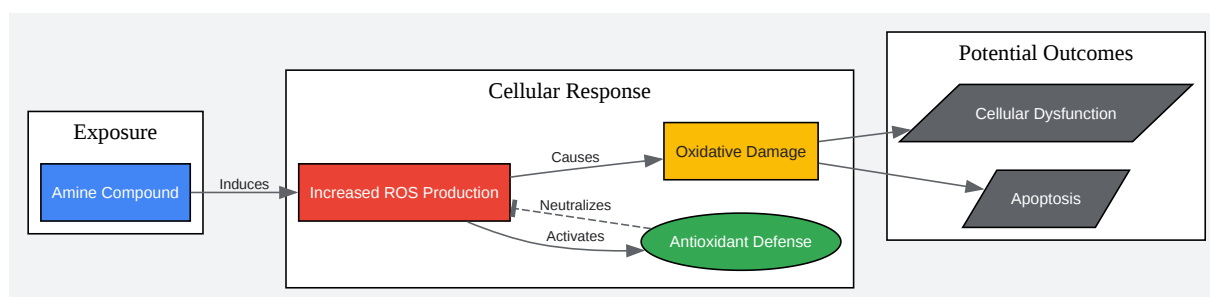
- Test Organism: Various freshwater fish species, such as zebrafish (Danio rerio) or fathead minnow (Pimephales promelas).

- Principle: Fish are exposed to different concentrations of the test substance in a static or semi-static system for 96 hours.
- Endpoint: Mortality is observed at 24, 48, 72, and 96 hours. The LC50, the concentration that is lethal to 50% of the fish, is calculated.
- Test Conditions:
 - Temperature: Species-specific, e.g., 21-25°C for zebrafish.
 - Light: A 16-hour light and 8-hour dark cycle.
 - Water: Reconstituted or dechlorinated tap water with controlled hardness and pH.
 - Test Duration: 96 hours.

Visualizations

Signaling Pathway: Amine-Induced Oxidative Stress in Aquatic Organisms

The following diagram illustrates a potential signaling pathway for oxidative stress induced by amine compounds in aquatic organisms. Exposure to certain amines can lead to the generation of reactive oxygen species (ROS), which in turn can cause cellular damage if not neutralized by the organism's antioxidant defense system.^{[10][11][12][13]}

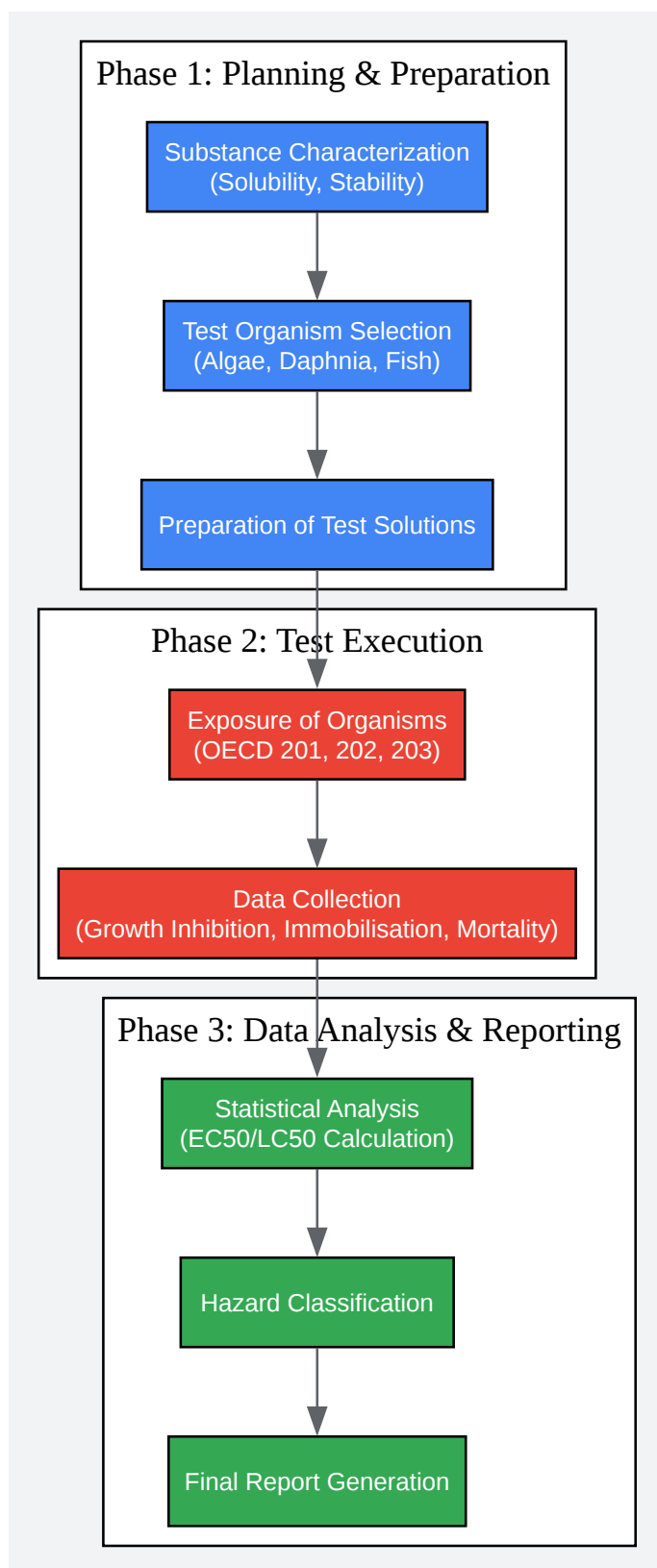


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Caption: Amine-induced oxidative stress pathway in aquatic organisms.

Experimental Workflow: Aquatic Ecotoxicity Testing

This diagram outlines a typical workflow for assessing the aquatic ecotoxicity of a chemical substance according to OECD guidelines.



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Caption: A generalized workflow for aquatic ecotoxicity testing.

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